

Elemental Analysis Standards Guide: C₅H₁₀N₂S Hydroiodide

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Compound of Interest

Compound Name: 2-(Methylsulfanyl)-1,4,5,6-tetrahydropyrimidine

Cat. No.: B12329153

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Technical Profile & Stoichiometry

C₅H₁₀N₂S Hydroiodide serves as a dual-function standard for validating both Sulfur (S) and Iodine (I) recovery. Unlike common CHNS standards (e.g., Sulfanilamide) that lack halogens, or pure halogen standards (e.g., o-Iodobenzoic acid) that lack sulfur, this compound bridges the gap, allowing simultaneous verification of heteroatom combustion efficiency.

Physicochemical Specifications

Parameter	Value / Description
Molecular Formula	C ₅ H ₁₀ N ₂ S[1][2][3][4][5][6] · HI (Total: C ₅ H ₁₁ IN ₂ S)
Molecular Weight	258.12 g/mol
Appearance	White to off-white crystalline powder
Hygroscopicity	High (Hydroiodide salts are prone to moisture absorption)
Stability	Light-sensitive (Iodide oxidation); Store in amber vials, desiccated.

Theoretical Elemental Composition (Mass %)

Use these values for calibrating K-factors or validating recovery rates.

Element	Mass Contribution	Theoretical %	Tolerance ($\pm 0.3\%$)
Carbon (C)	60.06 g/mol	23.27%	22.97 – 23.57%
Hydrogen (H)	11.09 g/mol	4.30%	4.00 – 4.60%
Nitrogen (N)	28.01 g/mol	10.85%	10.55 – 11.15%
Sulfur (S)	32.06 g/mol	12.42%	12.12 – 12.72%
Iodine (I)	126.90 g/mol	49.16%	48.86 – 49.46%

Comparative Performance Analysis

This section objectively compares C₅H₁₀N₂S · HI against industry-standard alternatives for S and I analysis.

Comparison Table: Suitability for Microanalysis

Feature	C ₅ H ₁₀ N ₂ S · HI	Sulfanilamide	o-Iodobenzoic Acid	BBOT
Primary Use	Simultaneous S & I Validation	C, H, N, S Calibration	Iodine/Halogen Calibration	C, H, N, S Calibration
Iodine Content	~49.2% (High)	0%	~51.2%	0%
Sulfur Content	~12.4%	~18.6%	0%	~7.4%
Matrix Type	Ionic Salt (Hydroiodide)	Aromatic Amine	Aromatic Acid	Heterocyclic
Combustion Challenge	High: Iodine can poison catalysts; requires WO ₃ .	Low: Clean combustion.	Moderate: High I requires scavengers.	Low: Stable.
Hygroscopicity	High: Requires drying before weighing.	Low: Stable on shelf.	Low: Stable.	Low: Stable.

Critical Insights

- The "Iodine Trap" Effect: Unlike Sulfanilamide, C₅H₁₀N₂S · HI releases massive amounts of Iodine gas () during combustion. In standard CHNS analyzers, excess halogens can react with the Copper reduction tube, shortening its lifespan, or interfere with NDIR sulfur detectors.
- Protocol Adjustment: When using this standard, you must ensure your combustion tube contains adequate halogen scrubbers (e.g., Silver wool or specific halogen absorbents) to prevent detector corrosion.

Experimental Protocol: Validating Recovery

Objective: Use C₅H₁₀N₂S · HI to validate the recovery of Sulfur in the presence of high Iodine concentrations (Matrix Matching).

Reagents & Equipment[8][9][10]

- Instrument: Elemental Analyzer (e.g., Elementar vario, Thermo FlashSmart, PerkinElmer 2400).
- Combustion Aid: Tungsten Trioxide (WO₃) powder.
- Container: Tin capsules (pressed).
- Standard: C₅H₁₀N₂S · HI (Dried at 60°C under vacuum for 2 hours).

Step-by-Step Workflow

- Pre-Analysis Conditioning:
 - Run 3 "Blank" cycles (empty tin capsule) to purge atmospheric nitrogen.
 - Run 2 "Conditioning" samples (2 mg Sulfanilamide) to prime the reduction column.
- Sample Preparation (Crucial Step):

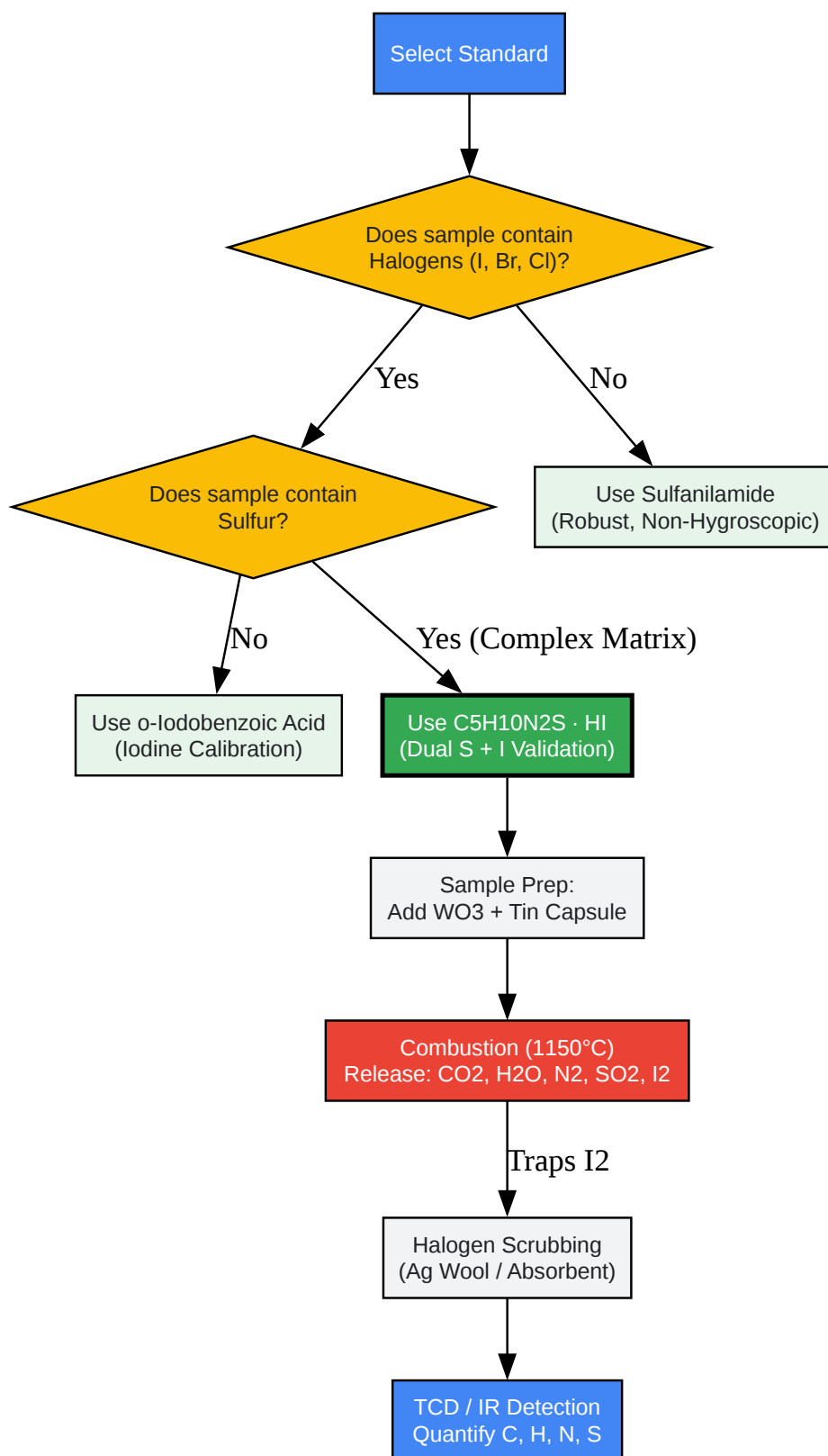
- Due to hygroscopicity, handle $C_5H_{10}N_2S \cdot HI$ in a low-humidity environment or glovebox if possible.
- Weigh 1.5 – 2.5 mg of the standard into a tin capsule.
- Additive: Add 5–10 mg of WO_3 (Tungsten Trioxide) to the capsule.
 - Reasoning: WO_3 acts as an oxygen donor and prevents the formation of non-volatile metal iodides/sulfides in the ash, ensuring 100% release of gases.
- Combustion Parameters:
 - Furnace Temperature: 1150°C (Dynamic Flash Combustion).
 - Oxygen Dosing: Increase

injection time by 20% relative to non-halogenated standards to ensure complete oxidation of the iodide to elemental iodine (

).
- Data Analysis:
 - Calculate Experimental % vs. Theoretical %.
 - Acceptance Criteria: Recovery must be within 99.7% – 100.3%.
 - Troubleshooting: If Nitrogen values are high, Iodine may be interfering with the TCD signal (overlapping peaks). Check the halogen trap.

Visualization: Combustion Logic & Decision Tree

The following diagram illustrates the decision process for selecting this standard and the chemical pathway during analysis.



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Caption: Decision logic for selecting C5H10N2S · HI and the subsequent combustion workflow requiring halogen scrubbing.

References

- National Institute of Standards and Technology (NIST). Standard Reference Materials for Elemental Analysis. NIST.gov. [[Link](#)]
- PubChem. Compound Summary: 1-Methyl-2-(methylthio)-4,5-dihydro-1H-imidazole hydroiodide (C5H11IN2S).[2][7] National Library of Medicine. [[Link](#)]

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